

Application Note: Chromatographic Separation of Omeprazole and Omeprazole-d3 Sulfide

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Compound of Interest

Compound Name: Omeprazole-d3 Sulfide

CAS No.: 922731-00-8

Cat. No.: B585807

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Executive Summary

This protocol details the separation of Omeprazole (a sulfoxide) from its reduced form, Omeprazole Sulfide (specifically the isotopically labeled **Omeprazole-d3 sulfide**). The primary challenge in this analysis is the acid-lability of Omeprazole, which degrades rapidly into colored impurities (active sulfonamides) under acidic conditions.

Unlike standard reverse-phase methods that employ low pH (e.g., 0.1% Formic Acid) to suppress silanol activity, this method utilizes a pH-neutral to alkaline mobile phase. This ensures on-column stability of the parent compound while maintaining sufficient resolution () between the sulfoxide (Omeprazole) and the more lipophilic sulfide.

Two methods are provided:

- Method A (HPLC-UV): Robust conditions for purity profiling and high-concentration analysis.
- Method B (LC-MS/MS): High-sensitivity conditions compatible with Mass Spectrometry for bioanalysis using the d3-sulfide as an Internal Standard.

Chemical Context & Stability[1][2]

Understanding the chemistry is prerequisite to method execution. Omeprazole is a benzimidazole sulfoxide.

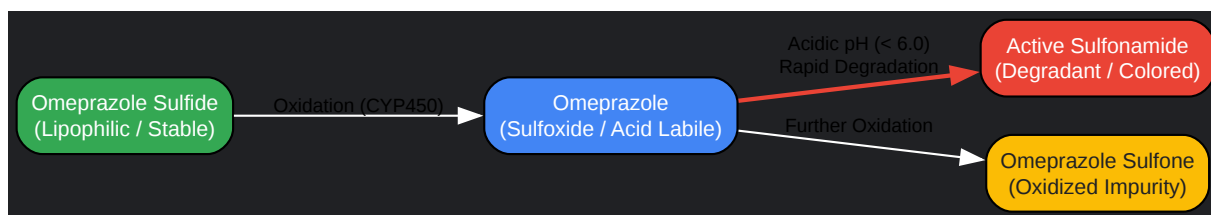
- Omeprazole (Parent): Contains a sulfinyl group (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">).^[1] It is amphoteric (pKa ~4.0 pyridinium, ~8.8 benzimidazole). In acidic media (), it rearranges to form the active sulfonamide, causing peak splitting and degradation artifacts.
- Omeprazole Sulfide: The reduced form (). It is significantly more lipophilic than the parent sulfoxide.
- **Omeprazole-d3 Sulfide**: Chemically identical to the sulfide in terms of polarity and retention (co-elutes with non-labeled sulfide) but distinct by mass (+3).

Chromatographic Logic: In Reversed-Phase Chromatography (RPC), the elution order is driven by polarity:

- Omeprazole (Sulfoxide): More polar
Elutes First.
- Omeprazole Sulfide: Less polar (More Hydrophobic)
Elutes Second.

Stability Pathway Diagram

The following diagram illustrates the critical degradation pathway that necessitates high-pH conditions.



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Figure 1: Metabolic and degradation pathways. Note the red path indicating acid-catalyzed degradation, which this method avoids.

Method A: HPLC-UV (Purity & QC Focus)

Recommended for routine analysis where Mass Spectrometry is not required.

Instrumentation & Conditions

Parameter	Condition
Column	C8 or C18 (Base Deactivated), 4.6 x 150 mm, 5 μ m (e.g., Zorbax Eclipse XDB-C8 or equivalent)
Mobile Phase	Phosphate Buffer (pH 7.6) : Acetonitrile (75 : 25 v/v)
Buffer Prep	Dissolve 0.725 g and 4.47 g in 1L water. Adjust to pH 7.6 with if needed.[2]
Flow Rate	1.0 mL/min
Temperature	25°C (Ambient)
Detection	UV @ 280 nm (General) or 305 nm (Specific)
Injection Vol	20 μ L
Run Time	~15 - 20 minutes

Expected Retention

- Omeprazole: ~ 6.0 - 7.0 min
- Omeprazole Sulfide (d3): ~ 10.0 - 12.0 min (Elutes later due to higher lipophilicity)

Method B: LC-MS/MS (Bioanalysis Focus)

Recommended when using **Omeprazole-d3 sulfide** as an Internal Standard (IS) for quantification.

Critical Change: Phosphate buffers are non-volatile and will clog MS sources. We must switch to Ammonium Acetate/Bicarbonate.

Instrumentation & Conditions

Parameter	Condition
Column	C18 UHPLC Column, 2.1 x 50 mm, 1.7 or 1.9 μm (e.g., Waters ACQUITY BEH C18)
Mobile Phase A	10 mM Ammonium Bicarbonate (pH 8.0)
Mobile Phase B	Acetonitrile (LC-MS Grade)
Gradient	0-1 min: 10% B (Isocratic hold) 1-5 min: 10% 60% B 5-6 min: 60% B (Wash) 6.1 min: Return to 10% B
Flow Rate	0.4 mL/min
MS Source	ESI Positive Mode ()
MRM Transitions	Omeprazole: 346.1 198.1 Omeprazole-d3 Sulfide: 333.1 185.1 (Note: Sulfide mass is lower than Sulfoxide)

Note on Mass: Omeprazole MW = 345.4. Omeprazole Sulfide MW = 329.4 (Loss of Oxygen).
Omeprazole-d3 Sulfide MW = 332.4.

Experimental Protocol

Step 1: Preparation of Stock Solutions

Warning: Do not use acidic diluents.

- Omeprazole Stock (1 mg/mL): Dissolve 10 mg Omeprazole in 10 mL Methanol. (Avoid pure acetonitrile for dissolution if solubility is slow; methanol is preferred for the primary stock).
- **Omeprazole-d3 Sulfide** Stock (1 mg/mL): Dissolve 1 mg in 1 mL Methanol.
- Storage: Store at -20°C in amber vials. Omeprazole is light-sensitive.

Step 2: Preparation of Working Standards

Dilute stocks using the Mobile Phase (or 50:50 Water:Methanol with 0.1% Ammonium Hydroxide).

- Target Concentration: 10 µg/mL for UV; 100 ng/mL for MS.
- Crucial: Ensure the final diluent pH is

[2] If the sample solvent is acidic, the Omeprazole peak will broaden or split on-column.

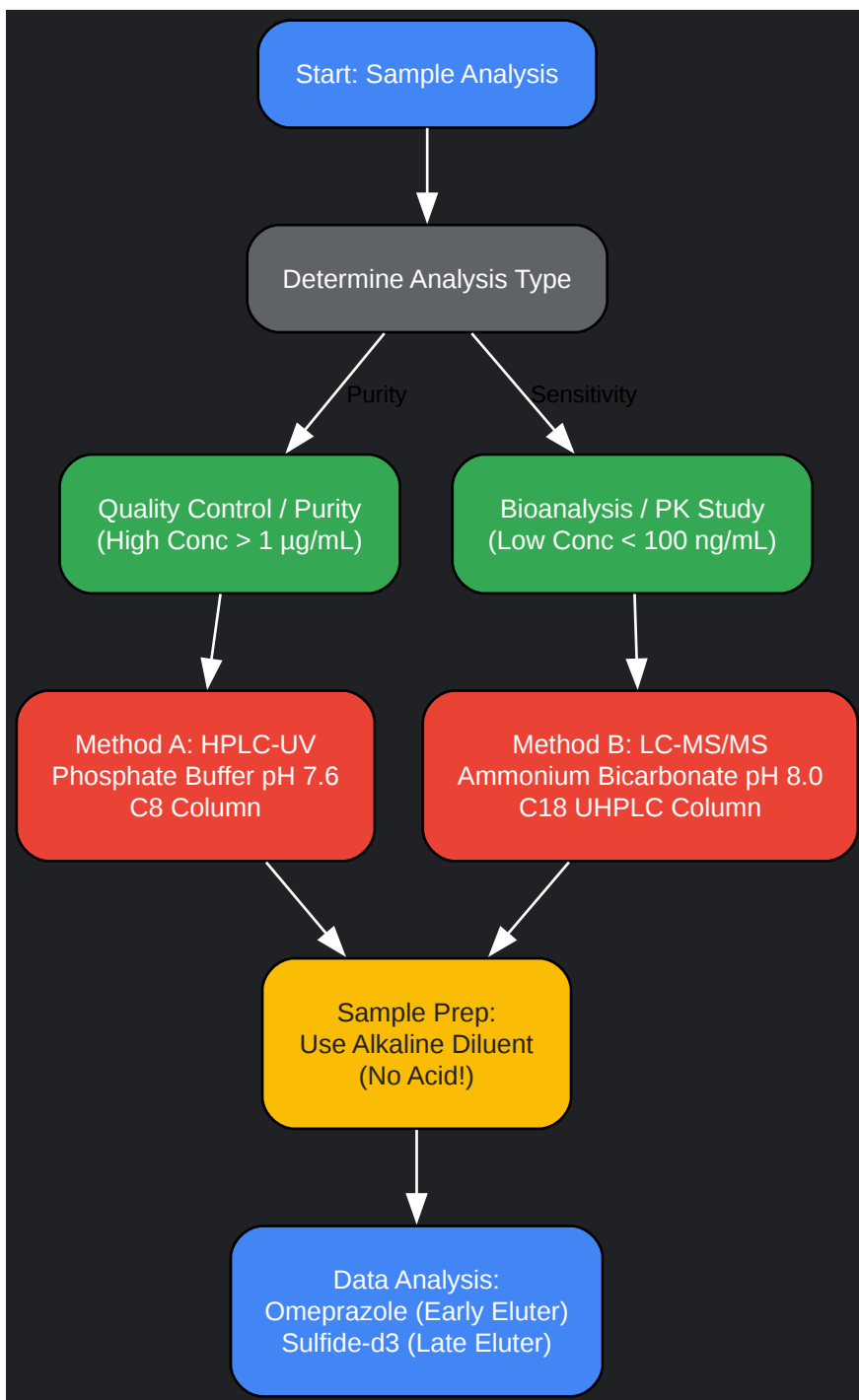
Step 3: System Suitability Criteria

Before running samples, verify the system performance:

Parameter	Acceptance Criteria	Logic
Resolution ()		Between Omeprazole and Sulfide peaks.
Tailing Factor ()		Basic nitrogens can tail; high pH minimizes this.
Precision (RSD)		For 5 replicate injections.
Retention Time	Sulfide > Omeprazole	Confirms correct column chemistry.

Workflow Visualization

The following diagram outlines the decision process for selecting the correct method and troubleshooting.



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Figure 2: Method selection and execution workflow.

Troubleshooting & Optimization

Issue: Peak Tailing

- Cause: Interaction of the basic benzimidazole nitrogen with residual silanols on the silica column.
- Solution: Ensure the column is "Base Deactivated" (End-capped). Increase buffer concentration (e.g., from 10mM to 20mM). Do not lower pH below 6.5.

Issue: Split Peak for Omeprazole

- Cause: On-column degradation due to acidic pockets or acidic sample solvent.
- Solution: Verify the pH of the aqueous mobile phase is 7.6 - 8.0. Ensure the sample diluent contains a trace of base (e.g., 0.1% Triethylamine or Ammonium Hydroxide).

Issue: Co-elution of d3-Sulfide and Omeprazole

- Cause: Insufficient organic modifier adjustment.
- Solution: Decrease Acetonitrile % by 5%. Omeprazole (polar) will shift less than the Sulfide (non-polar), increasing the resolution window.

References

- United States Pharmacopeia (USP). Omeprazole Monograph: Organic Impurities.[3] USP-NF. (Standard reference for Phosphate pH 7.6 conditions).
- Sielc Technologies. Separation of Omeprazole Sulfide on Newcrom R1 HPLC column. (Demonstrates Reverse Phase behavior of sulfide).
- Shimadzu. Fast LC/MS/MS Method for Quantitative Determination of Omeprazole in Human Plasma. (Provides MS-compatible buffer conditions).
- Molnar Institute. Rapid UHPLC Method Development for Omeprazole Analysis. (Discusses elution order and pH optimization).

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